

# Chromium(3+) perchlorate CAS number and molecular weight

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## Compound of Interest

Compound Name: Chromium(3+) perchlorate

Cat. No.: B078376

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## An In-depth Technical Guide to Chromium(3+) Perchlorate

This technical guide provides comprehensive information on **Chromium(3+) perchlorate**, targeting researchers, scientists, and professionals in drug development. The document details its chemical properties, synthesis, experimental applications, and potential biological signaling pathways.

### Core Properties of Chromium(3+) Perchlorate

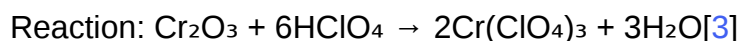
**Chromium(3+) perchlorate** is an inorganic compound that exists in both anhydrous and hydrated forms. It is a source of chromium(III) ions and is utilized in various research applications.<sup>[1]</sup> The hexahydrate is a cyan solid, while the anhydrous form appears as black crystals.<sup>[2][3]</sup> Both forms are soluble in water and ethanol.<sup>[1][3]</sup>

Property	Anhydrous Chromium(3+) Perchlorate	Hexahydrate Chromium(3+) Perchlorate
CAS Number	13537-21-8[2][3][4][5]	55147-94-9[3][6]
Molecular Formula	$\text{Cr}(\text{ClO}_4)_3$ [3]	$\text{Cr}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$ [1]
Molecular Weight	350.35 g/mol [4][5]	458.4 g/mol [1][6]
Appearance	Black crystals[2]	Cyan solid / Dark blue crystalline powder[3][7]
Solubility in Water	58 g/100 mL (25 °C)[3]	130 g/100 mL (20 °C)[3]
Synonyms	Chromic perchlorate, Chromium triperchlorate[2][3]	Chromium(3+) perchlorate-- water (1/3/6)[6]

## Synthesis and Experimental Protocols

### 2.1. Synthesis of Chromium(3+) Perchlorate

A straightforward method for the preparation of **chromium(3+) perchlorate** involves the reaction of chromium(III) oxide or chromium(III) hydroxide with perchloric acid.[3]



#### Experimental Protocol: Preparation of a Chromium(3+) Perchlorate Stock Solution

For many laboratory applications, a stock solution of chromium(3+) is required. This can be prepared by dissolving **chromium(3+) perchlorate** hexahydrate in a perchloric acid solution to maintain stability and prevent hydrolysis.[1]

Materials:

- **Chromium(3+) perchlorate** hexahydrate ( $\text{Cr}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$ )
- Perchloric acid ( $\text{HClO}_4$ ), 1 mol  $\text{dm}^{-3}$  solution
- Distilled or deionized water

- Volumetric flask
- Magnetic stirrer and stir bar

Procedure:

- Accurately weigh the desired amount of **chromium(3+) perchlorate** hexahydrate.
- Transfer the weighed solid into a volumetric flask of the desired final volume.
- Add a small amount of 1 mol dm<sup>-3</sup> perchloric acid to dissolve the solid.
- Once dissolved, dilute the solution to the final volume with 1 mol dm<sup>-3</sup> perchloric acid.
- Stir the solution thoroughly to ensure homogeneity.

## 2.2. Related Experimental Protocol: Chromium-Mediated Organic Synthesis

Chromium(III) compounds are often precursors to the highly reactive chromium(II) species used in organic synthesis. The following is a general workflow for the reduction of an alkyl halide using chromium(II) generated in situ from a chromium(III) precursor.[\[8\]](#)

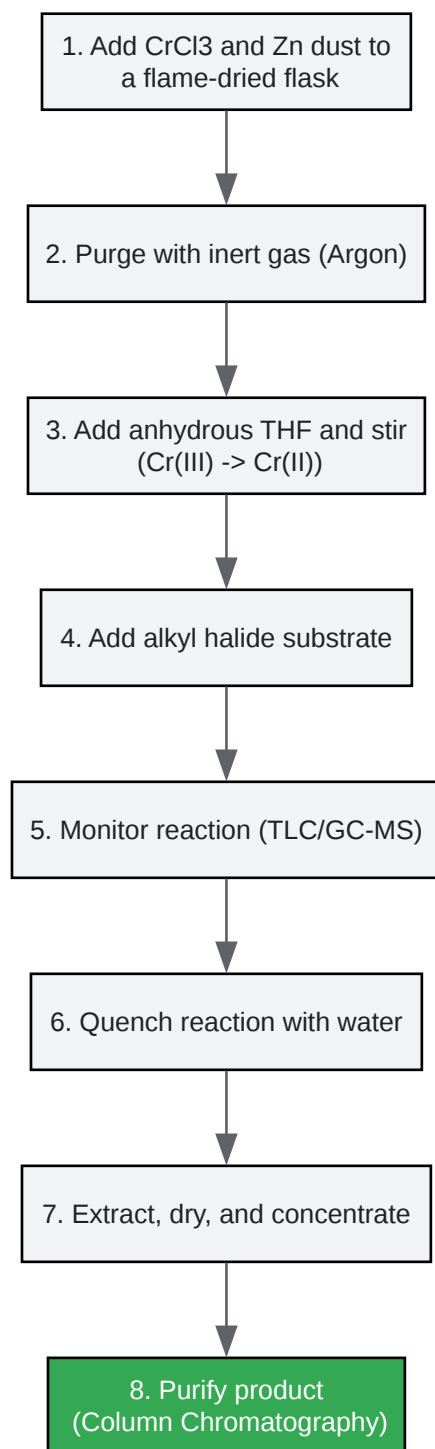
Materials:

- Anhydrous Chromium(III) chloride (CrCl<sub>3</sub>) (as a stable precursor)
- Zinc dust (as a reducing agent)
- Alkyl halide
- Anhydrous Tetrahydrofuran (THF)
- Inert gas (Argon or Nitrogen)

Procedure:

- Flame-dry a two-neck flask and allow it to cool under an inert atmosphere.
- Add anhydrous CrCl<sub>3</sub> and zinc dust to the flask.[\[8\]](#)

- Purge the flask with argon for 15 minutes.[\[8\]](#)
- Add anhydrous THF via syringe and stir the suspension vigorously. The color will change from light green to bright blue, indicating the formation of Cr(II).[\[8\]](#)
- Add a solution of the alkyl halide in anhydrous THF dropwise.[\[8\]](#)
- Monitor the reaction's progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).[\[8\]](#)
- Upon completion, quench the reaction by carefully adding water.[\[8\]](#)
- Extract the product with an organic solvent, dry the organic layer, and concentrate it.[\[8\]](#)
- Purify the crude product using column chromatography.[\[8\]](#)



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Workflow for Cr(II)-mediated reduction of alkyl halides.

# Biological Signaling Pathways and Research Applications

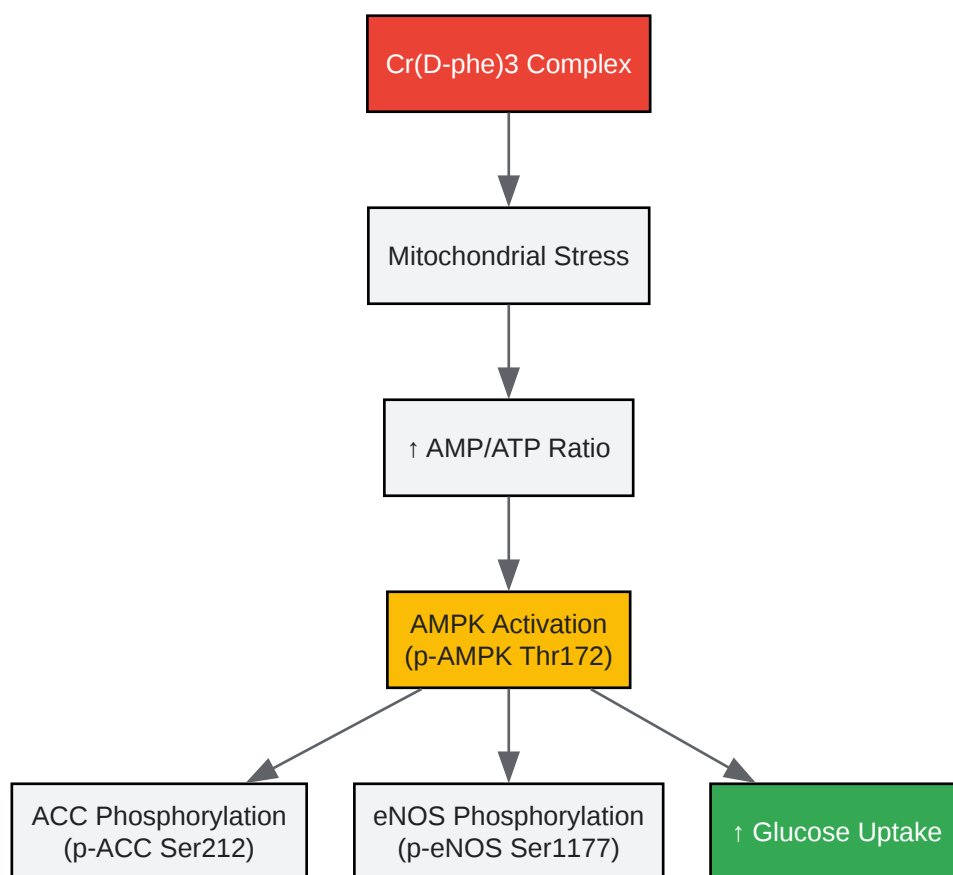
While specific signaling pathways for **chromium(3+) perchlorate** are not extensively documented, research on other chromium compounds provides insights into potential biological activities relevant to drug development.

## 3.1. Antimicrobial Activity

A complex of tris-phenanthroline chromium(III) perchlorate has demonstrated antimicrobial activity against both Gram-positive (*Staphylococcus aureus*) and Gram-negative (*Escherichia coli*) bacteria.[9] This suggests that chromium(III) complexes, including those derived from **chromium(3+) perchlorate**, could be explored for the development of new antibacterial agents. The study indicated that these complexes inhibit bacterial growth to a greater extent than the reference drug ciprofloxacin and that a synergistic effect was observed when used in combination.[9]

## 3.2. AMPK Signaling Pathway

A synthetic chromium(III) complex,  $\text{Cr}(\text{D-phenylalanine})_3$ , has been shown to activate the AMP-activated protein kinase (AMPK) signaling pathway.[10] This activation leads to increased glucose uptake in myoblasts and cardiomyocytes.[10] AMPK is a key regulator of cellular energy homeostasis and a target for drugs treating metabolic disorders like type 2 diabetes. The study suggests that the activation of AMPK by the chromium complex may be due to an increase in the cellular AMP concentration and a decrease in the mitochondrial membrane potential.[10]

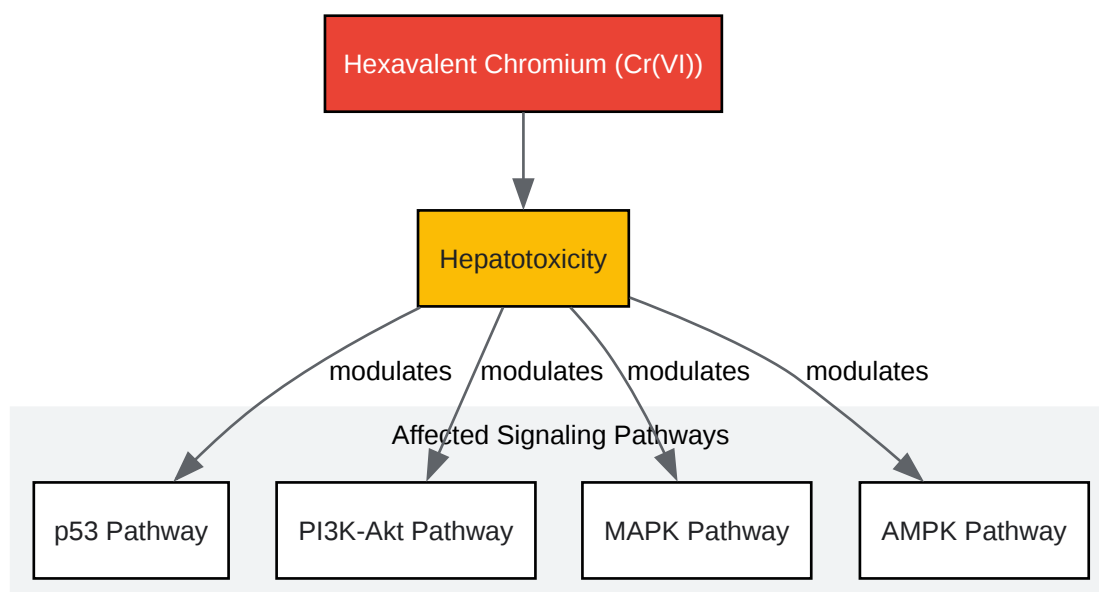


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AMPK signaling pathway activated by a Cr(III) complex.

### 3.3. Signaling Pathways in Hexavalent Chromium Toxicity

Studies on the toxicity of hexavalent chromium (Cr(VI)) have identified several key signaling pathways involved in its hepatotoxic effects, including the p53, PI3K-Akt, MAPK, and AMPK pathways.[11] While Cr(III) is generally considered less toxic than Cr(VI), understanding these pathways is crucial for evaluating the overall safety profile of any chromium-based therapeutic agent.



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Pathways in Cr(VI)-induced hepatotoxicity.

In summary, **Chromium(3+) perchlorate** is a valuable reagent in chemical synthesis and a precursor for creating novel chromium(III) complexes. While its direct biological activities are not fully elucidated, related chromium compounds show promise in antimicrobial applications and the modulation of key metabolic signaling pathways, warranting further investigation for drug development purposes.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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